

# chemical properties of sodium hexafluoroferrate(III)

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## Compound of Interest

Compound Name: *Trisodium hexafluoroferrate(3-)*

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An In-depth Technical Guide to the Chemical Properties of Sodium Hexafluoroferrate(III)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Sodium hexafluoroferrate(III) ( $\text{Na}_3\text{FeF}_6$ ) is an inorganic compound with significant applications across various scientific disciplines, including materials science, analytical chemistry, and electrochemistry.[1] Its unique properties, stemming from its complex hexafluoroferrate(III) anion, make it a compound of interest for advanced research.[1] Notably, it is being explored for its potential in pharmaceutical research, particularly in drug formulation and delivery systems.[1] This guide provides a comprehensive overview of the known chemical and physical properties of sodium hexafluoroferrate(III), details experimental protocols for its synthesis and characterization, and summarizes its current applications.

## Chemical and Physical Properties

Sodium hexafluoroferrate(III) is a powder at room temperature.[2][3] It is recognized for its role as a source of iron in various chemical reactions and as a reagent in the synthesis of specialized materials like magnetic nanoparticles.[1]

## General Chemical Identifiers

The fundamental identifiers for sodium hexafluoroferrate(III) are summarized below.

Identifier	Value	Source
CAS Number	20955-11-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	Na <sub>3</sub> FeF <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	238.80 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	trisodium;hexafluoroiron(3-)	<a href="#">[2]</a>
Synonyms	Sodium fluoferrate(III), Trisodium hexafluoroferrate	<a href="#">[2]</a>
EC Number	244-124-5	<a href="#">[3]</a>
PubChem CID	44890703	<a href="#">[2]</a>

## Physical and Structural Properties

Quantitative data on many physical properties are not readily available in the literature. However, its crystal structure has been characterized.

Property	Value	Source
Physical Form	Powder	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Crystal Structure	Monoclinic	<a href="#">[5]</a>
Space Group	P21/c	<a href="#">[5]</a>
Melting Point	N/A	<a href="#">[6]</a>
Boiling Point	N/A	<a href="#">[6]</a>
Solubility in H <sub>2</sub> O	N/A	<a href="#">[6]</a>

Note: While specific solubility data for Na<sub>3</sub>FeF<sub>6</sub> is not available, metallic fluorides exhibit varied solubility. Alkali fluorides are typically soluble, while many transition metal trifluorides are insoluble.[\[7\]](#) To enhance the solubility of powdered samples for experimental use, it is suggested to heat the solution to 37°C and agitate it in an ultrasonic bath.[\[8\]](#)

## Experimental Protocols

### Synthesis: One-Pot Hydrothermal Method

A facile one-pot hydrothermal process has been successfully used to synthesize micro-particles of sodium hexafluoroferrate(III).<sup>[5]</sup> While the exact precursors and ratios are proprietary to specific studies, a general representative protocol is outlined below.

Objective: To synthesize crystalline  $\text{Na}_3\text{FeF}_6$  micro-particles.

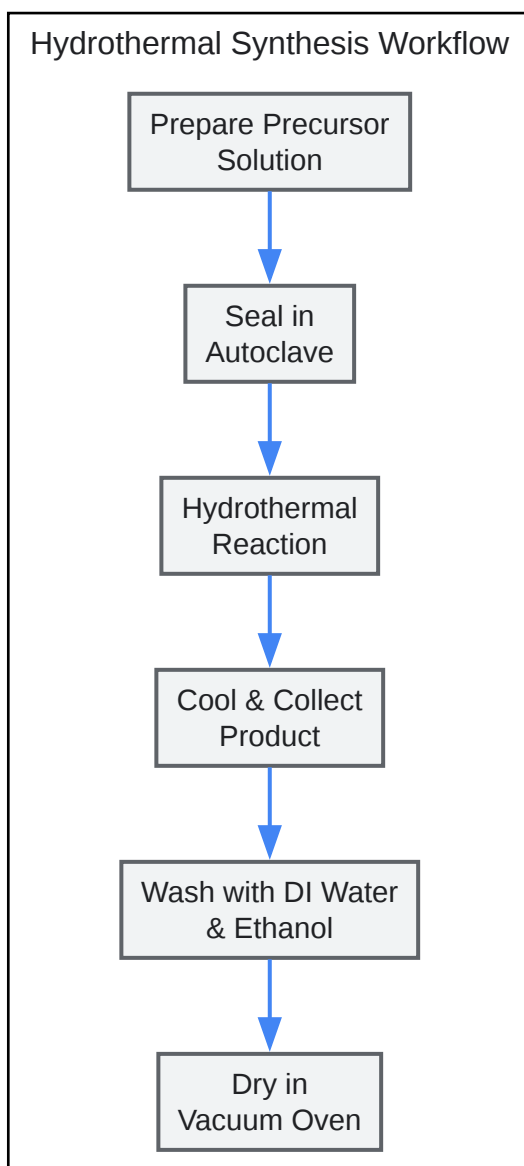
Materials:

- An iron(III) salt (e.g.,  $\text{FeCl}_3$ ,  $\text{Fe}(\text{NO}_3)_3$ )
- A sodium salt (e.g.,  $\text{NaCl}$ ,  $\text{NaNO}_3$ )
- A fluoride source (e.g.,  $\text{NaF}$ ,  $\text{NH}_4\text{F}$ ,  $\text{HF}$ )
- Deionized water

Methodology:

- **Precursor Solution:** Stoichiometric amounts of the iron(III) salt, sodium salt, and fluoride source are dissolved in deionized water under constant stirring to form a homogeneous solution.
- **Autoclave Sealing:** The resulting solution is transferred into a Teflon-lined stainless steel autoclave. The autoclave is sealed tightly.
- **Hydrothermal Reaction:** The autoclave is placed in a furnace and heated to a specific temperature (typically between 150-250°C) for a predetermined duration (e.g., 12-24 hours). The autogenous pressure developed at this temperature facilitates the crystallization process.
- **Cooling and Collection:** The autoclave is allowed to cool down to room temperature naturally. The solid product is then collected by centrifugation or filtration.

- **Washing:** The collected powder is washed several times with deionized water and ethanol to remove any unreacted ions and organic residues.
- **Drying:** The final product is dried in a vacuum oven at a moderate temperature (e.g., 60-80°C) for several hours.



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Caption: Workflow for the hydrothermal synthesis of  $\text{Na}_3\text{FeF}_6$ .

## Characterization Techniques

X-ray Diffraction (XRD): XRD is a primary technique used to confirm the crystal structure and phase purity of the synthesized  $\text{Na}_3\text{FeF}_6$ . The analysis involves directing X-rays onto the powdered sample and measuring the scattering intensity as a function of the scattering angle. The resulting diffraction pattern is then compared with standard patterns to identify the crystalline phase and determine lattice parameters, confirming the monoclinic P21/c structure. [5]

Scanning Electron Microscopy (SEM): SEM is employed to investigate the morphology and size of the synthesized particles.[5] In this technique, a focused beam of electrons is scanned across the sample surface. The interaction of the electrons with the sample produces various signals that are collected to form an image. For  $\text{Na}_3\text{FeF}_6$ , SEM analysis has revealed regular octahedral-shaped micro-particles.[5]

## Key Chemical Characteristics

### Thermal Decomposition

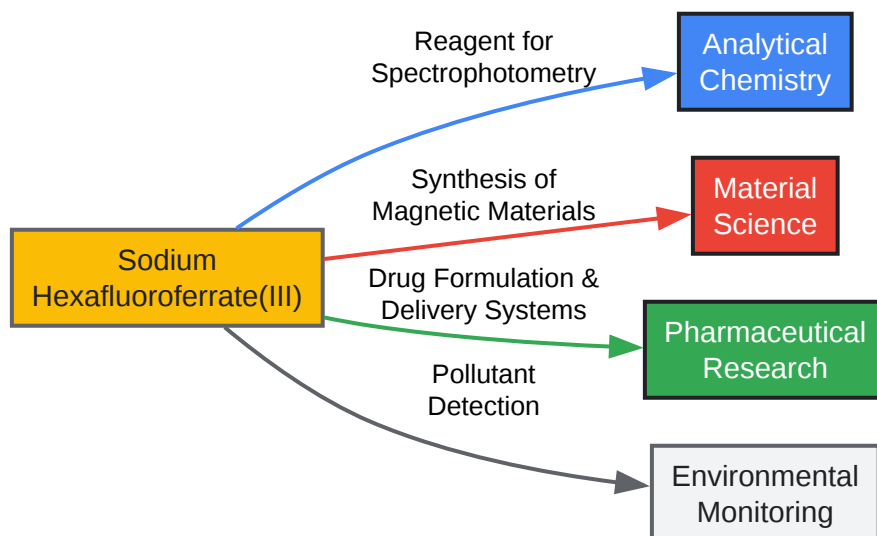
Specific thermal decomposition data for  $\text{Na}_3\text{FeF}_6$  is not readily available. However, studies on the related compound sodium hexafluorosilicate ( $\text{Na}_2\text{SiF}_6$ ) show that it begins to decompose at temperatures below  $600^\circ\text{C}$ . [9] The thermal decomposition of  $\text{Na}_2\text{SiF}_6$  in the range of  $600$ - $900^\circ\text{C}$  is a process limited by nucleation, with the decomposition rate increasing with temperature.[10] This suggests that  $\text{Na}_3\text{FeF}_6$  may also exhibit thermal decomposition at elevated temperatures, likely yielding sodium fluoride and iron(III) fluoride, though this requires experimental verification.

### Vibrational Spectra

The vibrational properties of hexafluoro complexes are typically studied using Infrared (IR) and Raman spectroscopy.[11] For the  $[\text{FeF}_6]^{3-}$  anion, which has octahedral symmetry, specific vibrational modes are expected. While a detailed vibrational analysis for  $\text{Na}_3\text{FeF}_6$  is not available in the searched literature, the structure of the sodium salt of related hexahalo complexes is a subject of ongoing discussion, which can influence the interpretation of its spectra.[11]

## Applications in Research and Drug Development

Sodium hexafluoroferrate(III) is a versatile compound with applications in several key areas of research.[1]



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Caption: Key research applications of Sodium Hexafluoroferrate(III).

- **Materials Science:** It is used in the synthesis of magnetic materials, which are crucial for high-performance magnets in electronic devices.[1]
- **Analytical Chemistry:** The compound serves as a reagent in techniques like spectrophotometry for the determination of iron and other metals in samples.[1]
- **Electrochemistry:** Its electrochemical properties are utilized in the development of sensors for detecting metal ions.[1]
- **Environmental Science:** It shows promise in water treatment for the removal of heavy metals and other contaminants.[1]
- **Pharmaceutical Research:** A significant area of interest is its potential application in drug formulation and delivery. It is being explored for its ability to enhance the stability and efficacy of certain medications.[1] Its role may be as a stabilizer, a component in a controlled-release matrix, or as a source of fluoride and iron in specific therapeutic contexts.

## Safety and Handling

Proper handling of sodium hexafluoroferrate(III) is essential in a laboratory setting. It may cause irritation.<sup>[4]</sup>

## Exposure Limits and Safety Data

The following table summarizes the key safety information and occupational exposure limits.

Parameter	Value	Source
Personal Protective Equipment (PPE)	Eyeshields, gloves, type N95 dust mask (US)	<sup>[3]</sup>
Storage Class	11 - Combustible Solids	<sup>[3]</sup>
OSHA PEL	2.5 mg/m <sup>3</sup> (as F)	<sup>[2][4]</sup>
ACGIH TLV	2.5 mg/m <sup>3</sup> (as F)	<sup>[2][4]</sup>
ACGIH BEI	Fluorides in urine: 2 mg/L (prior to shift) or 3 mg/L (at end of shift)	<sup>[2][4]</sup>
WGK (Germany)	WGK 3 (highly hazardous to water)	<sup>[3]</sup>

## Conclusion

Sodium hexafluoroferrate(III) is a compound with a well-defined structure and a growing list of applications. While some of its fundamental physical properties require further investigation, its utility in materials science and analytical chemistry is clearly established. For professionals in drug development, Na<sub>3</sub>FeF<sub>6</sub> represents an intriguing possibility for formulating more stable and effective therapeutic agents. Future research should focus on elucidating its specific mechanisms of action in biological systems and further detailing its toxicological profile to ensure its safe application in pharmaceuticals.

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